

# An In-Depth Technical Guide to Closiramine: Chemical Structure and Properties

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## Compound of Interest

Compound Name: **Closiramine**

Cat. No.: **B1614964**

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a concise summary of the known chemical and physical properties of **Closiramine**. Despite extensive searches of scientific literature and chemical databases, detailed pharmacological data, experimental protocols, and specific information regarding its mechanism of action and effects on signaling pathways are not publicly available at this time. The information that could be retrieved is presented below.

## Chemical Identity and Structure

**Closiramine** is a tricyclic compound with the systematic IUPAC name 8-Chloro-11-(2-(dimethylamino)ethyl)-6,11-dihydro-5H-benzo[1][2]cyclohepta[1,2-b]pyridine[3]. Its chemical identity is further defined by the following identifiers:

Identifier	Value
CAS Number	47135-88-6[3]
Molecular Formula	C <sub>18</sub> H <sub>21</sub> ClN <sub>2</sub> [3]
SMILES	CN(C)CCC1c2ccc(cc2CCc3cccnc31)Cl[3]
InChIKey	BYUAWKXUYPHXSR-UHFFFAOYSA-N[3]

Chemical Structure:

Caption: Chemical structure of **Closiramine**.

## Physicochemical Properties

A summary of the key physicochemical properties of **Closiramine** is provided in the table below. These properties are essential for understanding the compound's behavior in biological systems and for formulation development.

Property	Value	Source
Molecular Weight	300.83 g/mol	[3]
XLogP3	3.9	[4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	2	[4]
Rotatable Bond Count	3	[4]
Exact Mass	300.1393264 g/mol	[4]
Monoisotopic Mass	300.1393264 g/mol	[4]
Topological Polar Surface Area	16.1 Å <sup>2</sup>	[4]
Heavy Atom Count	21	[4]
Formal Charge	0	[4]
Complexity	333	[4]

## Pharmacological Properties and Biological Activity

There is a significant lack of publicly available information regarding the pharmacological properties and biological activity of **Closiramine**. While the Global Substance Registration System (GSRS) classifies **Closiramine** as a Histamine-1 Receptor Antagonist and an Immunotherapeutic Agent, no further details, quantitative data (such as binding affinities, IC<sub>50</sub>/EC<sub>50</sub> values), or descriptions of its mechanism of action could be retrieved from scientific literature or databases.

Signaling Pathways:

Due to the absence of studies on the mechanism of action of **Closiramine**, there is no information available on the signaling pathways it may affect.

Experimental Protocols:

No published experimental protocols for the synthesis or biological evaluation of **Closiramine** were found.

## Conclusion

**Closiramine** is a defined chemical entity with a known structure and basic physicochemical properties. However, a comprehensive understanding of its pharmacology, mechanism of action, and potential therapeutic applications is hindered by the current lack of available data. Further research and publication of experimental findings are necessary to elucidate the biological profile of this compound. Researchers interested in **Closiramine** should be aware of this information gap and the need for primary investigation to characterize its biological effects. investigation to characterize its biological effects.

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## References

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